

# A Guide to the Spectroscopic Characterization of 4-Pyridinepropanol

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## Compound of Interest

Compound Name: 4-Pyridinepropanol

CAS No.: 2629-72-3

Cat. No.: B1329387

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This technical guide provides an in-depth analysis of the essential spectroscopic data for **4-Pyridinepropanol** (CAS No. 2629-72-3), a key heterocyclic building block in pharmaceutical and materials science research. As a molecule combining a polar pyridine head with a flexible propanol tail, its unambiguous identification is paramount for ensuring the integrity of synthetic pathways and the quality of final products. This document moves beyond a simple data repository, offering field-proven insights into the interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, grounded in established scientific principles.

## Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For **4-Pyridinepropanol**,  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide a complete map of the proton and carbon frameworks, respectively.

### Proton ( $^1\text{H}$ ) NMR Analysis

The  $^1\text{H}$  NMR spectrum reveals the electronic environment of every proton in the molecule. The choice of a deuterated solvent like chloroform-d ( $\text{CDCl}_3$ ) is standard for achieving high-resolution spectra of non-polar to moderately polar analytes, as it dissolves the sample without introducing interfering proton signals. Tetramethylsilane (TMS) is used as an internal standard, defining the 0 ppm point on the chemical shift scale.

The spectrum of **4-Pyridinepropanol** is characterized by distinct signals for the aromatic pyridine protons and the aliphatic propanol chain protons.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **4-Pyridinepropanol**

| Assigned Protons                                   | Chemical Shift ( $\delta$ , ppm) | Multiplicity       | Coupling Constant (J, Hz) | Integration |
|----------------------------------------------------|----------------------------------|--------------------|---------------------------|-------------|
| <b>H-2, H-6 (Pyridine)</b>                         | <b>8.49</b>                      | <b>Doublet (d)</b> | <b>6.0</b>                | <b>2H</b>   |
| H-3, H-5 (Pyridine)                                | 7.13                             | Doublet (d)        | 6.0                       | 2H          |
| $-\text{CH}_2\text{-OH}$ (a)                       | 3.70                             | Triplet (t)        | 6.3                       | 2H          |
| $\text{Ar-CH}_2\text{-}$ (c)                       | 2.70                             | Triplet (t)        | 7.6                       | 2H          |
| $-\text{CH}_2\text{-CH}_2\text{-CH}_2\text{-}$ (b) | 1.92                             | Quintet            | 6.9                       | 2H          |
| $-\text{OH}$                                       | $\sim 2.5$ (broad s)             | Singlet (s)        | -                         | 1H          |

Source: Spectral Database for Organic Compounds (SDBS), SDBS No. 638.[\[1\]](#)

#### Expert Insights:

- Aromatic Region:** The protons on the pyridine ring are deshielded due to the ring current and the electron-withdrawing effect of the nitrogen atom, causing them to appear far downfield (7.1-8.5 ppm). The protons adjacent to the nitrogen (H-2, H-6) are the most deshielded. The observed doublet-of-doublets pattern is a classic AA'BB' system for a 1,4-disubstituted aromatic ring.

- **Aliphatic Region:** The methylene group attached to the hydroxyl (-CH<sub>2</sub>-OH) is deshielded by the electronegative oxygen, appearing at 3.70 ppm. The methylene group adjacent to the pyridine ring (Ar-CH<sub>2</sub>-) appears at 2.70 ppm. The central methylene group is the most shielded, appearing at 1.92 ppm.
- **Splitting Patterns:** The multiplicity of each signal follows the n+1 rule, providing direct evidence of proton connectivity. For instance, the triplet at 3.70 ppm (a) indicates it is coupled to the two adjacent protons of (b), and the triplet at 2.70 ppm (c) indicates coupling to the two protons of (b). The central methylene group (b) is coupled to both (a) and (c) (four protons total), but appears as a quintet due to similar coupling constants, simplifying the pattern from an expected triplet of triplets.
- **Hydroxyl Proton:** The -OH proton signal is often broad and its chemical shift is variable, as it depends on concentration, temperature, and solvent due to hydrogen bonding and chemical exchange.

## Carbon-13 (<sup>13</sup>C) NMR Analysis

The <sup>13</sup>C NMR spectrum provides information on the carbon skeleton of the molecule. It is typically acquired with proton decoupling, resulting in a spectrum of singlets where each peak corresponds to a unique carbon atom.

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **4-Pyridinepropanol**

| Assigned Carbons                                         | Chemical Shift (δ, ppm) |
|----------------------------------------------------------|-------------------------|
| <b>C-4 (Pyridine)</b>                                    | <b>151.3</b>            |
| C-2, C-6 (Pyridine)                                      | 149.8                   |
| C-3, C-5 (Pyridine)                                      | 124.0                   |
| -CH <sub>2</sub> -OH (a)                                 | 61.8                    |
| Ar-CH <sub>2</sub> - (c)                                 | 32.5                    |
| -CH <sub>2</sub> -CH <sub>2</sub> -CH <sub>2</sub> - (b) | 31.8                    |

Source: Spectral Database for Organic Compounds (SDBS), SDBS No. 638.[1]

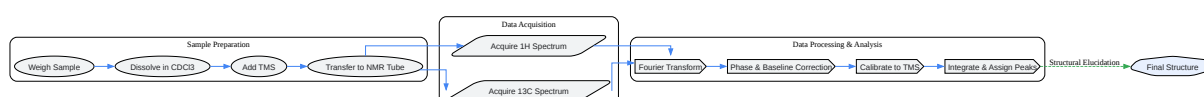
## Expert Insights:

- **Aromatic Carbons:** The carbons of the pyridine ring appear in the typical aromatic region (120-160 ppm). The carbon atom attached to the alkyl chain (C-4) and those adjacent to the nitrogen (C-2, C-6) are the most downfield due to the electronic effects of their substituents.
- **Aliphatic Carbons:** The carbon attached to the hydroxyl group (-CH<sub>2</sub>-OH) is the most downfield of the aliphatic carbons (~62 ppm) due to the electronegativity of oxygen. The other two sp<sup>3</sup> hybridized carbons of the propyl chain are found further upfield.

## Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve ~5-10 mg of **4-Pyridinepropanol** in ~0.7 mL of deuterated chloroform (CDCl<sub>3</sub>).
- **Internal Standard:** Add a small drop of tetramethylsilane (TMS) as an internal reference ( $\delta = 0.00$  ppm).
- **Transfer:** Transfer the solution to a 5 mm NMR tube.
- **Acquisition:** Acquire the <sup>1</sup>H spectrum on a 400 MHz (or higher) spectrometer. Acquire the <sup>13</sup>C spectrum using proton decoupling.
- **Processing:** Fourier transform the acquired Free Induction Decay (FID), phase correct the spectrum, and calibrate the chemical shift scale to the TMS signal.

## Workflow for NMR Analysis



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Caption: General workflow for NMR sample preparation, data acquisition, and analysis.

## Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Table 3: Key IR Absorption Bands for **4-Pyridinepropanol**

| Wavenumber (cm <sup>-1</sup> ) | Intensity            | Assignment                           |
|--------------------------------|----------------------|--------------------------------------|
| <b>3287</b>                    | <b>Broad, Strong</b> | <b>O-H stretch (hydrogen-bonded)</b> |
| 3028                           | Medium               | Aromatic C-H stretch                 |
| 2938, 2870                     | Medium               | Aliphatic C-H stretch                |
| 1605, 1561                     | Strong, Medium       | Pyridine ring C=C and C=N stretches  |
| 1418                           | Medium               | C-H bend                             |
| 1051                           | Strong               | C-O stretch (primary alcohol)        |

Source: Spectral Database for Organic Compounds (SDBS), SDBS No. 638.[1]

### Expert Insights:

- **O-H Stretch:** The most prominent feature is the very broad, strong absorption above 3000 cm<sup>-1</sup>. This is characteristic of the O-H stretching vibration in an alcohol that is participating in intermolecular hydrogen bonding.
- **C-H Stretches:** A clear distinction can be made between the aromatic C-H stretches, which appear just above 3000 cm<sup>-1</sup>, and the aliphatic C-H stretches from the propyl chain, which

appear just below  $3000\text{ cm}^{-1}$ .

- **Pyridine Ring:** The sharp, strong absorptions around  $1600\text{ cm}^{-1}$  are diagnostic for the stretching vibrations of the C=C and C=N bonds within the pyridine ring.
- **C-O Stretch:** The strong band at  $1051\text{ cm}^{-1}$  is characteristic of the C-O stretching vibration of a primary alcohol, confirming the propan-1-ol structure.

## Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent such as isopropanol and allowing it to dry.
- **Background Scan:** Record a background spectrum of the empty ATR crystal. This is crucial to subtract any atmospheric ( $\text{CO}_2$ ,  $\text{H}_2\text{O}$ ) or instrumental signals.
- **Sample Application:** Place a small amount of solid **4-Pyridinepropanol** or a single drop if molten onto the ATR crystal.
- **Apply Pressure:** Use the pressure arm to ensure firm contact between the sample and the crystal.
- **Acquisition:** Scan the sample over the desired range (e.g.,  $4000\text{-}400\text{ cm}^{-1}$ ).
- **Cleaning:** Clean the crystal thoroughly after analysis.

## Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Electron Ionization Mass Spectrometry (EI-MS) provides two critical pieces of information: the molecular weight of the compound and its fragmentation pattern, which acts as a molecular fingerprint. In EI-MS, high-energy electrons bombard the molecule, causing it to ionize and fragment in predictable ways.

Table 4: Key Mass Spectrometry Data (EI-MS) for **4-Pyridinepropanol**

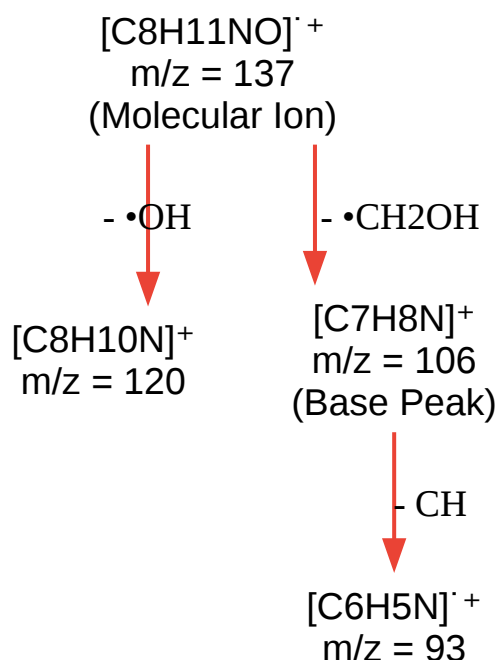
| m/z (Mass/Charge) | Relative Intensity (%) | Proposed Fragment                                                                   |
|-------------------|------------------------|-------------------------------------------------------------------------------------|
| 137               | 35                     | [M] <sup>+</sup> (Molecular Ion)                                                    |
| 120               | 5                      | [M - OH] <sup>+</sup>                                                               |
| 106               | 100                    | [M - CH <sub>2</sub> OH] <sup>+</sup> (Benzylic cleavage)                           |
| 93                | 30                     | [C <sub>5</sub> H <sub>4</sub> NCH <sub>2</sub> ] <sup>+</sup> (Tropylium-like ion) |
| 78                | 10                     | [C <sub>5</sub> H <sub>4</sub> N] <sup>+</sup> (Pyridyl cation)                     |

Source: Spectral Database for Organic Compounds (SDBS), SDBS No. 638.[\[1\]](#)

#### Expert Insights:

- **Molecular Ion:** The peak at m/z = 137 corresponds to the molecular weight of **4-Pyridinepropanol** (C<sub>8</sub>H<sub>11</sub>NO), confirming its elemental formula. The presence of a single nitrogen atom means the molecular ion peak has an odd nominal mass, consistent with the Nitrogen Rule.
- **Base Peak:** The base peak (the most intense peak) at m/z = 106 is highly diagnostic. It results from the cleavage of the C-C bond between the alpha and beta carbons relative to the hydroxyl group (a β-cleavage relative to the ring). This is a very favorable fragmentation as it produces a stable, resonance-stabilized benzylic-type cation.
- **Other Fragments:** The peak at m/z = 93 is characteristic of pyridine-containing compounds and is formed by the loss of the entire propanol side chain followed by rearrangement.

## Proposed Fragmentation Pathway



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Caption: Proposed EI-MS fragmentation pathway for **4-Pyridinepropanol**.

## Experimental Protocol: Electron Ionization (EI)-MS

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or GC inlet for liquids.
- **Ionization:** Volatilize the sample in a high vacuum and bombard it with a beam of 70 eV electrons in the ion source.
- **Acceleration:** Accelerate the resulting positively charged ions through an electric field.
- **Mass Analysis:** Separate the ions based on their mass-to-charge ratio ( $m/z$ ) using a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** Detect the ions and record the  $m/z$  ratio and relative abundance to generate the mass spectrum.

## Conclusion

The comprehensive analysis of  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and MS data provides a self-validating and unambiguous spectroscopic profile for **4-Pyridinepropanol**. The  $^1\text{H}$  NMR confirms the 1,4-disubstituted pyridine ring and the n-propanol side chain, while  $^{13}\text{C}$  NMR accounts for all eight unique carbon environments. IR spectroscopy validates the presence of key hydroxyl and pyridine functional groups. Finally, mass spectrometry confirms the molecular weight and reveals a characteristic fragmentation pattern dominated by the formation of a stable benzylic-type cation. Together, these techniques provide the definitive structural confirmation required for high-stakes research and development applications.

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